

"Methyl 2-(bromomethyl)acrylate" chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-(bromomethyl)acrylate

Cat. No.: B1362865

[Get Quote](#)

An In-depth Technical Guide to Methyl 2-(bromomethyl)acrylate

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical reagents is paramount. This guide provides a comprehensive overview of **Methyl 2-(bromomethyl)acrylate**, a versatile monomer used in polymer chemistry and organic synthesis. This document details its chemical structure, IUPAC name, physical and spectroscopic properties, synthesis and polymerization protocols, and key applications.

Chemical Structure and IUPAC Name

Methyl 2-(bromomethyl)acrylate is an alpha-substituted acrylate ester. Its structure features a methyl ester group, a polymerizable acrylate double bond, and a reactive bromomethyl substituent.

Chemical Structure:

- IUPAC Name: methyl 2-(bromomethyl)prop-2-enoate[1]
- Synonyms: **Methyl 2-(bromomethyl)acrylate**, 2-(Bromomethyl)acrylic Acid Methyl Ester[2]
- CAS Registry Number: 4224-69-5[1]
- Molecular Formula: C₅H₇BrO₂[1]

- Molecular Weight: 179.01 g/mol

Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic data for **Methyl 2-(bromomethyl)acrylate** is provided below for easy reference.

Physical Properties

Property	Value	Reference
Appearance	Colorless to slightly brownish liquid	[2]
Boiling Point	35-37 °C at 1.3 mmHg	
Density	1.489 g/mL at 25 °C	
Refractive Index (n ²⁰ /D)	1.490	
Flash Point	78 °C (172.4 °F) - closed cup	
Storage Temperature	-20°C	

Spectroscopic Data

While a comprehensive public database of high-resolution spectra for **Methyl 2-(bromomethyl)acrylate** is not readily available, data for the closely related compound, 2-(bromomethyl)acrylic acid, and mass spectrometry data for the title compound provide valuable insights.

- Mass Spectrum (Electron Ionization): The NIST WebBook provides a mass spectrum for **Methyl 2-(bromomethyl)acrylate**, which can be used for its identification.[3]
- ¹H NMR (Expected): Based on the structure, the expected proton NMR signals in CDCl₃ would be approximately:
 - Singlet around 3.8 ppm (3H, -OCH₃)
 - Singlet around 4.2 ppm (2H, -CH₂Br)

- Two singlets for the vinyl protons ($=CH_2$) around 5.9 and 6.3 ppm.
- Note: This is an estimation. For comparison, the 1H NMR spectrum of 2-(bromomethyl)acrylic acid in $CDCl_3$ is available.[\[4\]](#)
- ^{13}C NMR (Expected): The expected carbon NMR signals in $CDCl_3$ would be approximately:
 - Signal for the bromomethyl carbon ($-CH_2Br$)
 - Signal for the ester methyl carbon ($-OCH_3$)
 - Signals for the double bond carbons ($C=C$)
 - Signal for the carbonyl carbon ($C=O$)
 - Note: For comparison, the ^{13}C NMR spectrum of 2-(bromomethyl)acrylic acid is available.[\[5\]](#)
- Infrared (IR) Spectrum (Expected): Key expected IR absorption bands would include:
 - $C=O$ stretching of the ester group ($\sim 1720\text{ cm}^{-1}$)
 - $C=C$ stretching of the acrylate group ($\sim 1630\text{ cm}^{-1}$)
 - $C-O$ stretching of the ester group
 - $C-Br$ stretching
 - Note: For comparison, the IR spectrum of 2-(bromomethyl)acrylic acid is available.[\[6\]](#)

Experimental Protocols

Detailed methodologies for the synthesis and polymerization of **Methyl 2-(bromomethyl)acrylate** are crucial for its effective use in research.

Synthesis of Methyl 2-(bromomethyl)acrylate

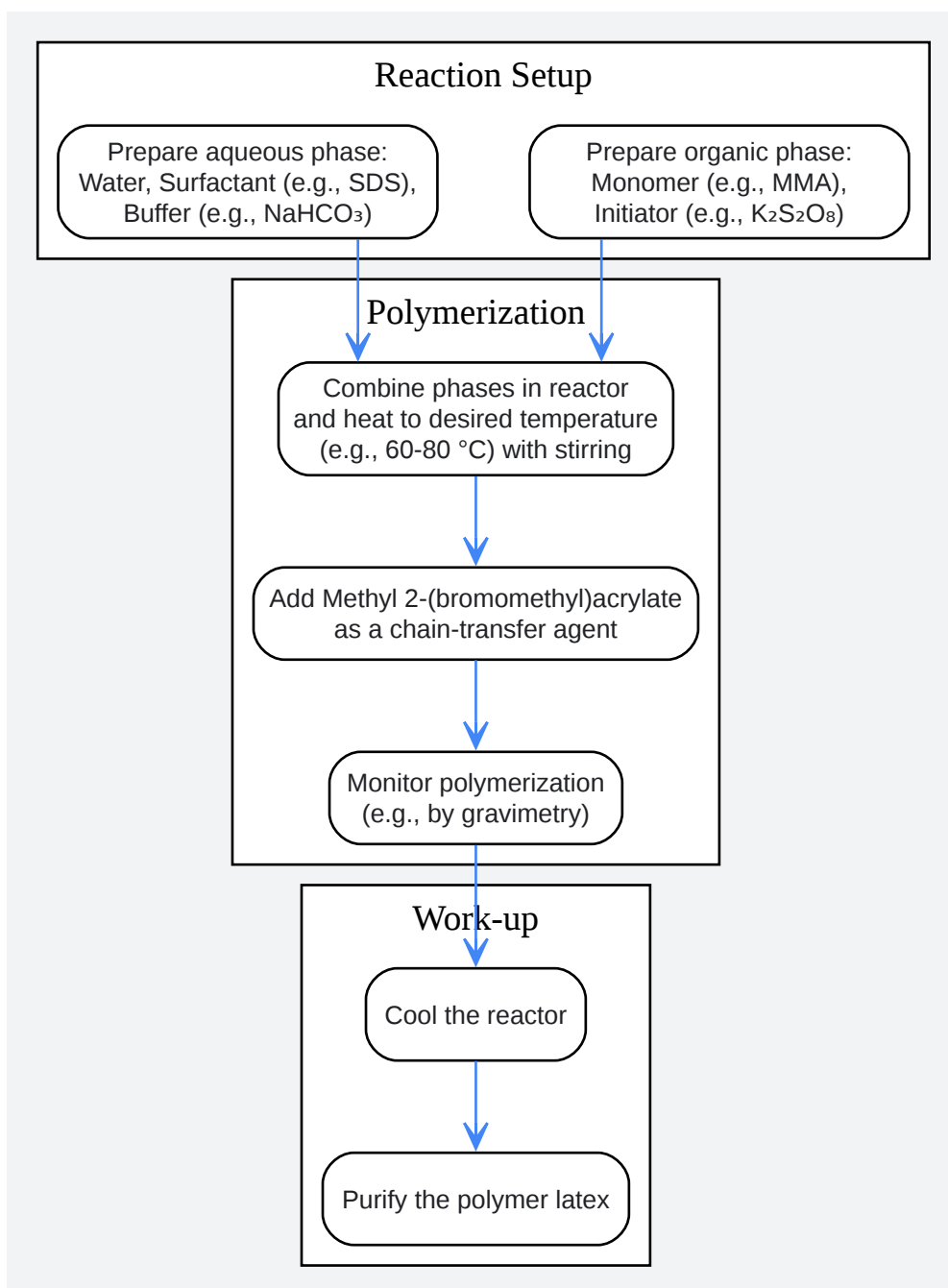
A common method for the synthesis of **Methyl 2-(bromomethyl)acrylate** involves the bromination of methyl 2-(hydroxymethyl)acrylate.

- Purify the crude product by vacuum distillation to obtain pure **Methyl 2-(bromomethyl)acrylate**.

Polymerization of Methyl 2-(bromomethyl)acrylate

Methyl 2-(bromomethyl)acrylate is a valuable monomer for introducing functional groups into polymers. It can be polymerized via various radical polymerization techniques, where it often acts as a chain-transfer agent.^{[7][8]}

Workflow for Emulsion Polymerization:



[Click to download full resolution via product page](#)

Caption: Emulsion polymerization workflow using **Methyl 2-(bromomethyl)acrylate**.

Detailed Protocol for Emulsion Polymerization:

- Prepare an aqueous phase by dissolving a surfactant (e.g., sodium dodecyl sulfate) and a buffer (e.g., sodium bicarbonate) in deionized water in a reaction vessel.

- Separately, prepare the organic phase containing the primary monomer (e.g., methyl methacrylate or styrene) and a radical initiator.
- Heat the aqueous phase to the desired reaction temperature (typically 60-80 °C) under inert atmosphere with stirring.
- Add the organic phase to the hot aqueous phase to initiate polymerization.
- After a short initiation period, introduce **Methyl 2-(bromomethyl)acrylate** to the reaction mixture. It will act as a chain-transfer agent, controlling the molecular weight and introducing a bromine terminal group.
- Allow the polymerization to proceed for the desired time, monitoring the conversion.
- Cool the reactor to terminate the polymerization.
- The resulting polymer latex can be purified by dialysis or other appropriate methods.

Applications in Drug Development and Materials Science

The utility of **Methyl 2-(bromomethyl)acrylate** stems from its dual functionality: the acrylate group allows for polymerization, while the bromomethyl group provides a site for post-polymerization modification.

- **Functional Polymers:** Polymers and copolymers synthesized using **Methyl 2-(bromomethyl)acrylate** possess reactive bromide end-groups or side-chains. These groups can be converted to other functionalities through nucleophilic substitution reactions, allowing for the synthesis of well-defined functional polymers.^[2]
- **Graft Copolymers:** The bromo-functionalized polymers can act as macroinitiators for a second polymerization, leading to the formation of graft copolymers. For instance, a poly(methyl methacrylate) chain with a terminal bromide from **Methyl 2-(bromomethyl)acrylate** can initiate the polymerization of styrene to form a poly(methyl methacrylate)-graft-polystyrene copolymer.^[7]

- Bioconjugation: The reactive bromomethyl group can be used to attach these polymers to biological molecules, such as proteins or peptides, to create polymer-drug conjugates or other advanced biomaterials. Acrylate and methacrylate-based polymers, in general, have found numerous applications in biomedicine due to their biocompatibility and versatility.[9]

Safety Information

Methyl 2-(bromomethyl)acrylate is a reactive chemical and should be handled with appropriate safety precautions.

- Hazard Statements: It is classified as causing skin irritation, serious eye damage, and respiratory irritation.
- Precautionary Statements: Avoid breathing vapors, and use only in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. In case of contact with skin or eyes, rinse immediately with plenty of water.
- Storage: Store in a cool, dark place. The compound can be light-sensitive.[2]

This technical guide provides a solid foundation for understanding and utilizing **Methyl 2-(bromomethyl)acrylate** in a research and development setting. Its unique structure makes it a valuable tool for the synthesis of advanced polymeric materials with tailored functionalities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 2-(bromomethyl)acrylate [webbook.nist.gov]
- 2. Methyl 2-(bromomethyl)acrylate | 4224-69-5 [chemicalbook.com]
- 3. Methyl 2-(bromomethyl)acrylate [webbook.nist.gov]
- 4. 2-(BROMOMETHYL)ACRYLIC ACID(72707-66-5) 1H NMR [m.chemicalbook.com]

- 5. 2-(BROMOMETHYL)ACRYLIC ACID(72707-66-5) ¹³C NMR spectrum [chemicalbook.com]
- 6. 2-(BROMOMETHYL)ACRYLIC ACID(72707-66-5) IR Spectrum [chemicalbook.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
- 9. Acrylate and Methacrylate Polymers' Applications: Second Life with Inexpensive and Sustainable Recycling Approaches [mdpi.com]
- To cite this document: BenchChem. ["Methyl 2-(bromomethyl)acrylate" chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362865#methyl-2-bromomethyl-acrylate-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com